

Personal protective equipment for handling Tflrn-NH2

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Compound of Interest

Compound Name: Tflrn-NH2

Cat. No.: B12375695

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Essential Safety and Handling Guide for TFLLRN-NH2

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **TFLLRN-NH2** (CAS No: 197794-83-5), a potent, PAR1-selective agonist peptide.^[1]

Adherence to these guidelines is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

TFLLRN-NH2 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2] Therefore, stringent safety measures are required during handling.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles with side-shields.[2]
Hand Protection	Protective Gloves	Chemical-impermeable gloves (e.g., nitrile). Gloves must be inspected before use.[3]
Body Protection	Impervious Clothing	A lab coat or other impervious clothing is necessary to prevent skin contact.[2]
Respiratory Protection	Suitable Respirator	To be used to avoid inhalation of dust or aerosols, especially when handling the powder form.[2][4]

Operational Plan: Step-by-Step Handling Procedures

All handling of **TFLLRN-NH₂** should occur in a well-ventilated area, preferably within a chemical fume hood.[2] An accessible safety shower and eyewash station are mandatory.[2]

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the tightly sealed container in a dry, cool, and well-ventilated place.[3]
- Recommended storage for the powder is at -20°C.[2] For solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[5][6]
- Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[2]

2. Preparation and Use:

- Before handling, ensure all required PPE is correctly worn.
- Avoid the formation of dust and aerosols.[2][3]
- When weighing or transferring the solid, use non-sparking tools.[3]
- For creating solutions, refer to the solubility information on the product datasheet to select the appropriate solvent.[6]
- Do not eat, drink, or smoke in the handling area.[2]

3. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with large amounts of pure water for at least 15 minutes, keeping eyelids open. Consult a doctor.[3]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[3]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a Poison Control Center or doctor immediately.[3]
- Spill: Evacuate personnel to a safe area. Remove all sources of ignition. Collect spillage using spark-proof tools and place it in a suitable, closed container for disposal.[2][3] Avoid allowing the chemical to enter drains.[3]

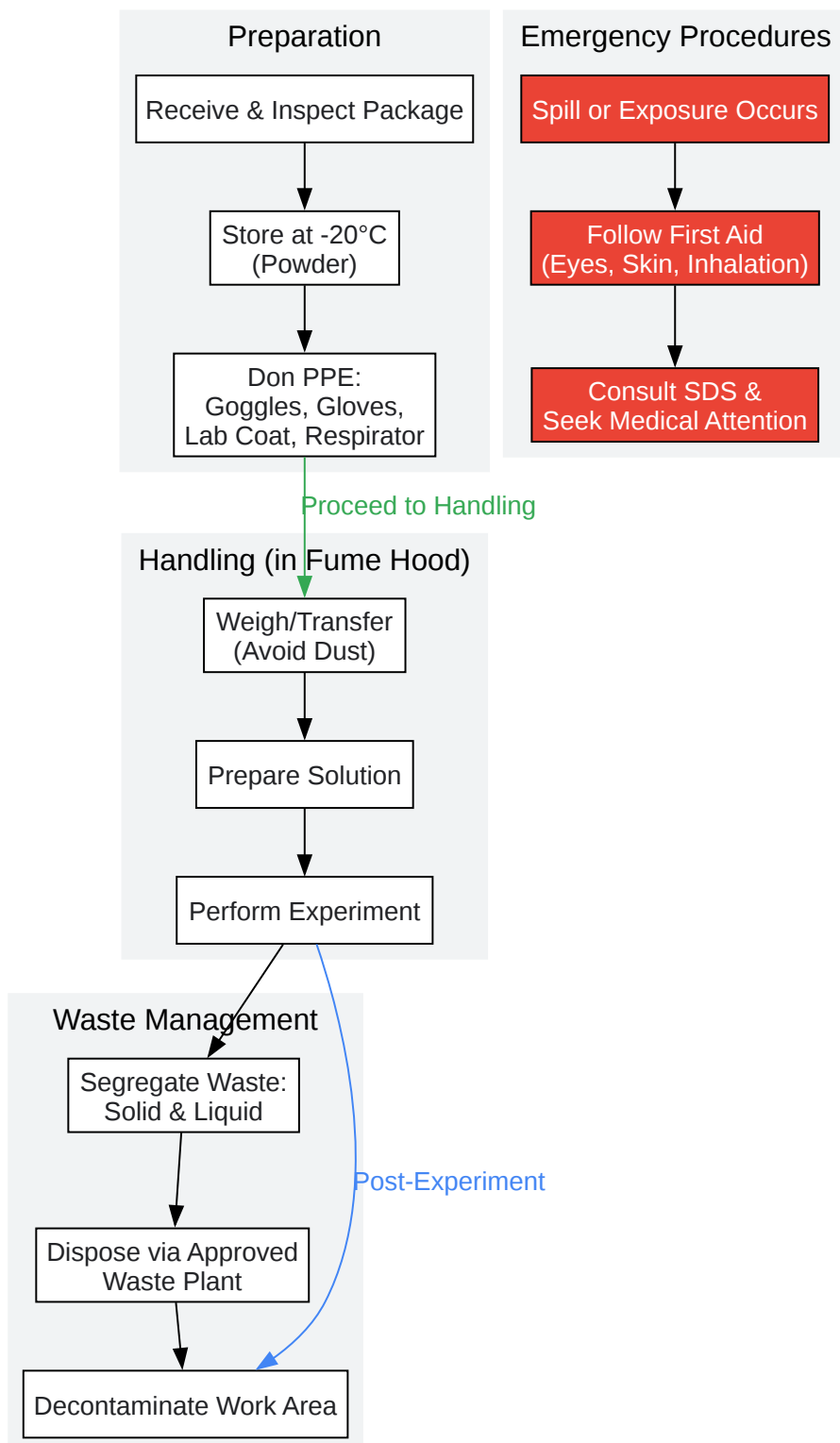
Disposal Plan

Waste disposal must be conducted in accordance with all federal, state, and local environmental regulations.[4]

- Contaminated Materials (PPE, labware): Collect all used gloves, wipes, and other contaminated disposable materials in a designated, sealed waste container.

- Unused Product/Solutions: Dispose of contents and the container at an approved waste disposal plant.[2] Discharge into the environment must be strictly avoided.[3] One method for disposal involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[4]

Workflow for Safe Handling of TFLLRN-NH₂

Safe Handling Workflow for TFLLRN-NH₂[Click to download full resolution via product page](#)

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References

- 1. TFLLRN-NH2 Datasheet DC Chemicals [dcchemicals.com]
- 2. TFLLRN-NH2|197794-83-5|MSDS [dcchemicals.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. peptide.co.jp [peptide.co.jp]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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